

Technical Guide: Spectroscopic Characterization of 2-(Chlorosulfonyl)-3-methylbenzoic Acid

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Compound of Interest

Compound Name: 2-(Chlorosulfonyl)-3-methylbenzoic acid

Cat. No.: B13229627

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Molecular Weight: 234.66 g/mol

Executive Summary & Structural Context[1]

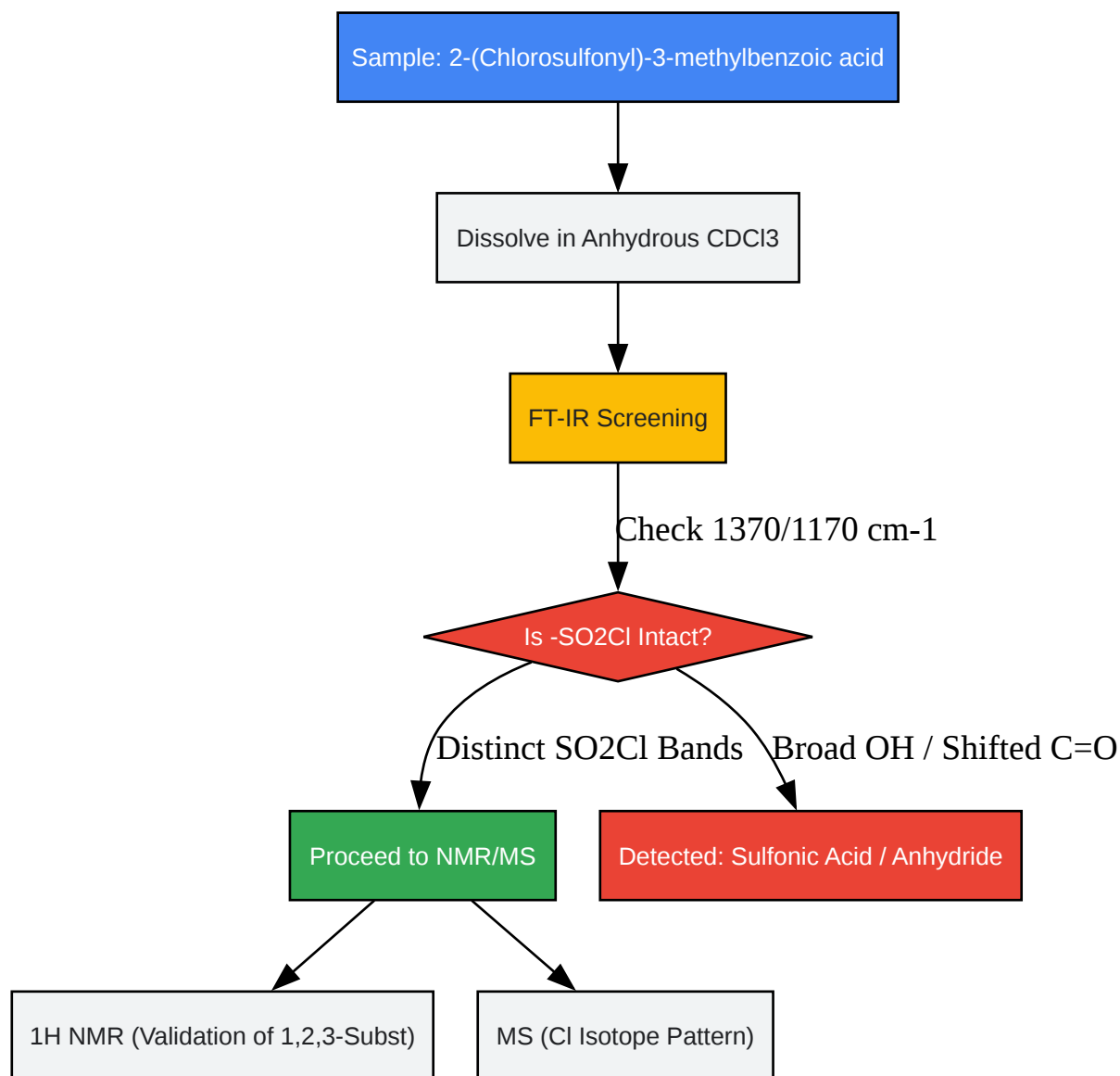
2-(Chlorosulfonyl)-3-methylbenzoic acid is a highly functionalized aromatic intermediate, primarily utilized in the synthesis of 7-methylsaccharin and related sultam-based pharmaceutical scaffolds.

The molecule presents a unique analytical challenge due to the "1,2,3-contiguous" substitution pattern on the benzene ring. The steric crowding between the carboxylic acid (C1), sulfonyl chloride (C2), and methyl group (C3) creates significant torsional strain, making the compound prone to spontaneous cyclization to 3-methyl-2-sulfobenzoic cyclic anhydride or hydrolysis to the sulfonic acid.

Analytical Directive: Researchers must differentiate the intact sulfonyl chloride from its hydrolyzed sulfonic acid counterpart and its cyclic anhydride form. This guide provides the specific spectral fingerprints required for this validation.

Analytical Workflow (Graphviz)

The following logic flow outlines the critical decision points in characterizing this moisture-sensitive intermediate.



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Caption: Decision matrix for validating the integrity of the labile chlorosulfonyl group prior to full characterization.

Infrared Spectroscopy (FT-IR)

IR is the most rapid method to confirm the presence of the sulfonyl chloride functionality versus its hydrolysis products.

Key Diagnostic Bands[1]

Functional Group	Frequency ()	Intensity	Mode	Diagnostic Note
Sulfonyl Chloride ()	1365 – 1385	Strong	Asymmetric Stretch	Primary Indicator. Disappears upon hydrolysis.
Sulfonyl Chloride ()	1170 – 1190	Strong	Symmetric Stretch	Distinctly sharper than sulfonic acid bands.
Carboxylic Acid ()	1690 – 1715	Strong	Stretching	May shift to ~1730-1750 if cyclized to anhydride.
Acid Hydroxyl ()	2500 – 3300	Broad	Stretching	"Hump" characteristic of carboxylic acid dimers.
Aromatic Ring ()	1450, 1580	Medium	Skeleton	
C-Cl Stretch	~380 – 420	Weak	Stretching	Often obscured in standard IR; requires Far-IR.

Technical Insight: If the spectrum shows a very broad band centered around 1150-1200

without the sharp splitting of the sulfonyl chloride, the sample has likely hydrolyzed to 3-methyl-2-sulfo benzoic acid.

Nuclear Magnetic Resonance (& NMR)

Solvent Selection: Anhydrous Chloroform-d (

) is strictly preferred.

- Avoid DMSO-d6: DMSO is hygroscopic and nucleophilic; it can accelerate hydrolysis or react with the acid chloride to form an adduct.

NMR Data (Predicted/calculated)

The molecule possesses a 1,2,3-substitution pattern.^[1] This creates an ABC spin system (or ABX depending on field strength) for the three aromatic protons.

Position	Shift (ppm)	Multiplicity	Integration	Assignment
-COOH	11.0 – 13.0	Broad Singlet	1H	Carboxylic Acid proton (exchangeable).
H-6	8.05 – 8.15	Doublet (d)	1H	Ortho to COOH. Most deshielded aromatic.
H-4	7.55 – 7.65	Doublet (d)	1H	Ortho to , Meta to .
H-5	7.45 – 7.55	Triplet (t/dd)	1H	Meta to both COOH and .
-CH3	2.75 – 2.85	Singlet (s)	3H	Methyl group at C3.

Coupling Constants (

):

- (Ortho coupling)

- (Ortho coupling)
- (Meta coupling, often unresolved)

NMR Data (Decoupled)

Carbon Type	Shift (ppm)	Assignment
Carbonyl	~168.5	Carboxylic Acid ()
Quaternary C2	~142.0	Attached to (Deshielded)
Quaternary C1	~131.0	Attached to
Quaternary C3	~138.5	Attached to
Aromatic CH	135.0, 133.5, 129.0	Methine carbons (C4, C6, C5)
Aliphatic	20.5	Methyl Carbon ()

Mass Spectrometry (MS)[3][4][5]

Ionization Mode: Electron Impact (EI) is preferred for the intact molecule. Electrospray Ionization (ESI) in negative mode usually detects the hydrolyzed sulfonic acid (

) or the methyl ester derivative if methanol is used as the carrier solvent.

Fragmentation Pattern (EI-MS)

- Molecular Ion (): m/z 234 (Weak/Distinct).
- Isotope Pattern: A characteristic 3:1 ratio at m/z 234 and 236 confirms the presence of one Chlorine atom.

m/z	Fragment	Mechanism
234 / 236		Parent Ion.
199		Loss of Chlorine radical (Heterolytic cleavage of S-Cl).
170		Extrusion of (Rearrangement).
135		Loss of entire chlorosulfonyl group (Base peak candidate).
117		Further loss of water from the acid moiety.

Derivatization Tip (Senior Scientist Note): Direct MS analysis of sulfonyl chlorides is notoriously difficult due to column reactivity. It is standard protocol to derivatize the sample with excess piperidine or morpholine before LC-MS analysis. The resulting sulfonamide is stable and ionizes strongly in ESI+ mode.

Synthesis & Impurity Profile

Understanding the synthesis aids in identifying spectral impurities. This compound is typically accessed via the Sandmeyer reaction from 2-amino-3-methylbenzoic acid:

- Diazotization:
- Chlorosulfonation:

Common Impurities:

- 2-Chloro-3-methylbenzoic acid: Formed if the diazonium salt reacts with chloride instead of . (Check NMR: Missing methyl shift difference, missing IR sulfonyl bands).
- 3-Methyl-2-sulfobenzoic cyclic anhydride: Formed by internal dehydration. (Check IR: Carbonyl shift to ~1740

).

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. 7th Edition. John Wiley & Sons. (Authoritative source for general functional group shifts and IR bands).
- NIST Mass Spectrometry Data Center. (2023). Mass Spectrum of 3-(Chlorosulfonyl)benzoic acid. National Institute of Standards and Technology. Available at: [\[Link\]](#) (Used as homologous reference for fragmentation patterns).
- Ham, S. W., et al. (2014). "Sulfonyl chlorides as an efficient tool for the postsynthetic modification of Cr-MIL-101-SO₃H". Chemical Communications. (Reference for IR characteristics of sulfonyl chlorides vs sulfonic acids). Available at: [\[Link\]](#)

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Sources

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